

Application Note: Strategic Utilization of 4-Cyclopropoxy-5-nitronicotinonitrile in Drug Discovery

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Executive Summary & Chemical Profile[1][2]

4-Cyclopropoxy-5-nitronicotinonitrile is a highly functionalized pyridine building block characterized by a "push-pull" electronic system.[1] The electron-withdrawing nitro (-NO

) and nitrile (-CN) groups at positions 5 and 3, respectively, activate the core, while the cyclopropoxy group at position 4 acts as a lipophilic, metabolically stable bioisostere for methoxy or ethoxy groups.

This scaffold is particularly valuable in the design of Type I and Type II Kinase Inhibitors and Phosphodiesterase (PDE) Inhibitors, where the 3,4,5-trisubstitution pattern allows for precise vector exploration in the ATP-binding pocket.

Chemical Specifications

Property	Data
IUPAC Name	4-cyclopropoxy-5-nitropyridine-3-carbonitrile
CAS Number	1243472-01-6
Molecular Formula	C
	H
	N
	O
Molecular Weight	205.17 g/mol
Core Scaffold	3,4,5-Trisubstituted Pyridine
Key Functionality	Nitro (Reducible), Nitrile (Hydrolyzable/Cyclizable), Cyclopropoxy (Stable Ether)
Solubility	Soluble in DMSO, DMF, EtOAc; Sparingly soluble in Water

Synthetic Utility & Mechanism of Action[2][7]

The "Linchpin" Role in Synthesis

The utility of **4-Cyclopropoxy-5-nitronicotinonitrile** lies in its orthogonal reactivity.[1] It serves as a branching point for divergent synthesis:

- C-3 Nitrile: Precursor to amides (primary/secondary), carboxylic acids, or heterocycles (e.g., tetrazoles, oxadiazoles).[1]
- C-5 Nitro: Precursor to the C-5 amine, which is essential for forming amide/urea linkers common in kinase inhibitors (e.g., the "hinge binder" region).[1]
- C-4 Cyclopropoxy: A robust ether linkage that resists dealkylation by cytochrome P450 enzymes better than linear alkyl ethers, extending in vivo half-life (

).^[1]

Mechanistic Insight: The Cyclopropyl Advantage

Incorporating a cyclopropyl group at the 4-position affects the physicochemical profile:

- Lipophilicity (): Increases lipophilicity compared to a methoxy group, improving membrane permeability.^[1]
- Conformational Restriction: The rigidity of the cyclopropyl ring can lock the ether oxygen into a specific conformation, potentially reducing the entropic penalty upon protein binding.^[1]
- Metabolic Shielding: The strained C-H bonds of the cyclopropane ring are stronger (approx. 106 kcal/mol) than typical methylene C-H bonds, retarding oxidative metabolism.^[1]

Detailed Experimental Protocols

Protocol A: Synthesis of the Core Scaffold ()

If starting from the precursor 4-chloro-5-nitronicotinonitrile.^[1]

Objective: Install the cyclopropoxy group via Nucleophilic Aromatic Substitution (

). The 4-position is highly activated by the ortho-nitro and ortho-cyano groups.^[1]

Reagents:

- 4-Chloro-5-nitronicotinonitrile (1.0 eq)^[1]
- Cyclopropanol (1.2 eq)
- Sodium Hydride (60% dispersion in oil, 1.5 eq)
- THF (Anhydrous, 10 V)

Procedure:

- Activation: In a flame-dried flask under

, dissolve Cyclopropanol (1.2 eq) in anhydrous THF at 0°C.

- Deprotonation: Carefully add NaH (1.5 eq) portion-wise.^[1] Stir for 30 min at 0°C to generate sodium cyclopropoxide. Caution:

gas evolution.

- Addition: Dropwise add a solution of 4-Chloro-5-nitronicotinonitrile (1.0 eq) in THF. The solution will likely darken (deep yellow/orange).^[1]
- Reaction: Allow to warm to Room Temperature (RT). Monitor by TLC/LCMS (approx. 2–4 hours).^[1] The electron-deficient ring facilitates rapid substitution.^[1]
- Workup: Quench with sat.

.^[1] Extract with EtOAc (3x).^{[1][2]} Wash combined organics with brine, dry over

, and concentrate.

- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Chemoselective Nitro Reduction

Objective: Reduce the C-5 nitro group to an amine without reducing the C-3 nitrile or cleaving the C-4 ether.^[1]

Reagents:

- **4-Cyclopropoxy-5-nitronicotinonitrile** (1.0 eq)^{[1][3][4]}
- Iron Powder (5.0 eq)
- Ammonium Chloride (
, 10.0 eq)
- Solvent: EtOH/Water (4:1)

Procedure:

- Setup: Suspend the starting material in EtOH/Water.[1]
- Addition: Add Fe powder and
.

• Reflux: Heat to 70–80°C with vigorous stirring. Monitor by LCMS for the disappearance of the nitro peak (

) and appearance of the aniline (

or

depending on ionization).
 - Note: Avoid catalytic hydrogenation (

) if possible, as it may partially reduce the nitrile to a methylamine or cause hydrogenolysis of the cyclopropyl ether (though the latter is rare under mild conditions).
- Filtration: Filter hot through a Celite pad to remove iron residues.[1] Wash with MeOH.
- Isolation: Concentrate filtrate. Partition between

and EtOAc.[1] The product, 5-amino-4-cyclopropoxynicotinonitrile, is often used directly in the next step.[1]

Protocol C: Cyclization to Pyrido[3,4-d]pyrimidine Systems

Objective: Generate a bicyclic core for kinase inhibition.

Concept: The resulting 5-amino-4-cyclopropoxy-3-cyano-pyridine is a "push-pull" alkene equivalent.[1] However, standard cyclization usually requires a 1,2-relationship.[1] Here, the amine (C5) and nitrile (C3) are meta (1,3). Correction: To form a fused ring bridging C3 and C5, one would typically need a functional group at C4.[1] Since C4 is -OR, this scaffold is best used as a polysubstituted pyridine core rather than a fused ring precursor, OR the nitrile is hydrolyzed to an amide which then directs ortho-lithiation/functionalization.[1]

Alternative High-Value Pathway: Conversion to 3,5-Diamino Pyridines.

- Hydrolyze C-3 CN

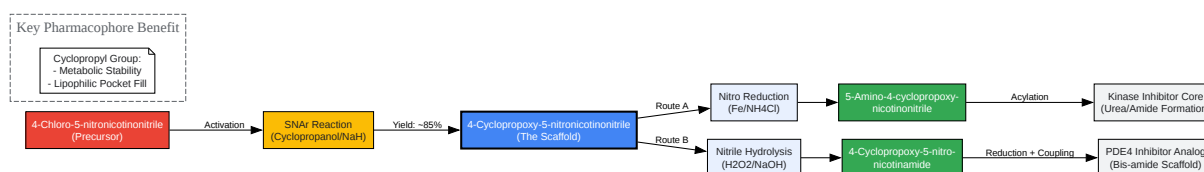
(Amide).[1]

- Hoffmann Rearrangement of Amide

Amine.[1]

- Result: 3,5-Diamino-4-cyclopropoxy pyridine.[1] This is a privileged scaffold for bis-amide kinase inhibitors.[1]

Visualization: Synthetic Workflow & Logic



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Caption: Divergent synthetic pathways from the **4-Cyclopropoxy-5-nitronicotinonitrile** core to bioactive scaffolds.[5]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in	Moisture in Cyclopropanol/THF; Incomplete deprotonation.[1]	Ensure anhydrous conditions. [1] Use fresh NaH. Allow evolution to cease before adding the pyridine.[1]
Nitrile Hydrolysis during Reduction	Reaction pH too acidic or basic; Temperature too high.[1]	Use Fe/NH Cl (neutral conditions) instead of SnCl /HCl. Avoid strong bases.[1]
Over-reduction (De-halogenation)	If Cl/Br substituents are present elsewhere.[1]	Monitor reaction closely. Iron reduction is generally chemoselective and spares halogens.[1]
Solubility Issues	Product is highly crystalline/lipophilic.	Use DMF or DMAc as cosolvents during workup.[1]

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